

Application Note: Synthesis and Characterization of Benzoquinonium Chloride

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Compound of Interest

Compound Name: *Benzoquinonium*

CAS No.: 9025-57-4

Cat. No.: B3416746

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Introduction and Pharmacological Context

Benzoquinonium chloride (historically known as Mytolon or WIN-2747) is a bis-quaternary ammonium compound recognized for its role as a potent neuromuscular blocking agent[1]. Functioning primarily as a competitive antagonist at the nicotinic acetylcholine receptor, it induces paralysis of neuromuscular transmission, a property that historically positioned it for use in surgical anesthesia and pharmacological research[2].

For researchers and drug development professionals synthesizing this reference standard, understanding the physicochemical properties and the mechanistic rationale behind its assembly is critical. The molecule features a central 1,4-benzoquinone core flanked by two extended aliphatic chains terminating in benzyldiethylammonium moieties[3].

Mechanistic Rationale and Synthetic Strategy

The synthesis of **benzoquinonium** chloride follows a highly efficient, two-stage convergent pathway originally pioneered by Cavallito et al. in 1950[3].

Stage 1: Nucleophilic Addition-Elimination (Amination)

While classical amination of 1,4-benzoquinone relies on Michael addition followed by in situ oxidation (often requiring sacrificial quinone), a more controlled and higher-yielding approach utilizes 2,5-dimethoxy-1,4-benzoquinone as the starting material.

- **Causality:** The methoxy groups act as excellent leaving groups. When reacted with 3-diethylaminopropylamine, the system undergoes a nucleophilic vinyl substitution. This avoids the generation of complex redox byproducts and eliminates the need for external oxidants, ensuring a clean conversion to the intermediate 2,5-bis(3-diethylaminopropylamino)-1,4-benzoquinone.

Stage 2: Menschutkin Reaction (Quaternization)

The final step involves the alkylation of the tertiary amine terminals using benzyl chloride.

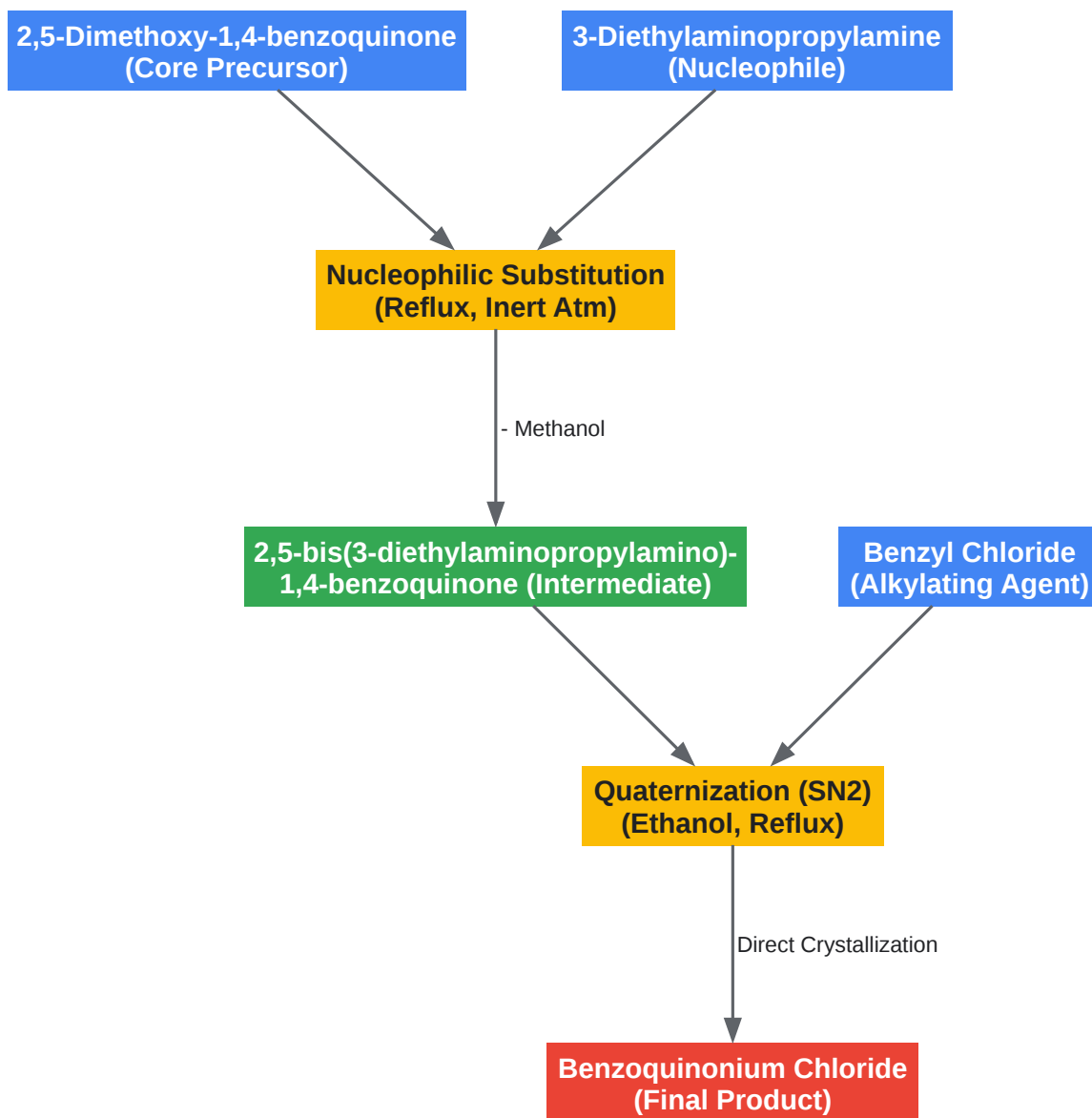
- **Causality:** Benzyl chloride is selected not only because the benzylic position is highly activated for nucleophilic attack, but also because the resulting benzyl group imparts the necessary steric bulk and lipophilicity required for the molecule's high-affinity binding to the neuromuscular junction[3]. Ethanol is the optimal solvent here; as a polar protic solvent, it stabilizes the charged transition state of the Menschutkin reaction and serves as an ideal medium for the direct crystallization of the resulting chloride salt[3].

Physicochemical Target Profile

To ensure a self-validating experimental workflow, the synthesized product must be benchmarked against established physicochemical parameters.

Parameter	Target Specification	Reference
CAS Registry Number	311-09-1	[3]
Molecular Formula	C ₃₄ H ₅₀ Cl ₂ N ₄ O ₂	[3]
Molecular Weight	617.69 g/mol	[3]
Appearance	Red crystalline solid	[3]
Melting Point	191 - 195 °C	[3]
Solubility	Freely soluble in water	[3]
Elemental Analysis	C: 66.11%, H: 8.16%, Cl: 11.48%, N: 9.07%, O: 5.18%	[3]

Experimental Workflow Visualization



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Synthesis workflow of **benzoquinonium** chloride via amination and quaternization.

Step-by-Step Synthesis Protocol

Caution: **Benzoquinonium** chloride is a potent neuromuscular blocking agent. All procedures must be conducted in a certified fume hood using appropriate PPE (respirator, double gloves, chemical suit) to prevent accidental exposure or inhalation of aerosolized powders.

Step 1: Synthesis of the Aminated Intermediate

- Preparation: In a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 2,5-dimethoxy-1,4-benzoquinone (1.0 eq) in anhydrous ethanol.
- Addition: Under a continuous nitrogen sweep (to prevent unwanted auto-oxidation of the amines), add 3-diethylaminopropylamine (2.2 eq) dropwise over 30 minutes.
 - Validation Check: The reaction mixture will undergo a distinct color change as the nucleophilic substitution occurs and methanol is liberated.
- Reflux: Heat the mixture to gentle reflux for 4-6 hours. Monitor the consumption of the starting quinone via TLC (Thin Layer Chromatography).
- Isolation: Cool the reaction mixture to room temperature, then to 4 °C in an ice bath. Filter the resulting precipitate under vacuum, wash with cold ethanol, and dry under high vacuum to yield the intermediate 2,5-bis(3-diethylaminopropylamino)-1,4-benzoquinone.

Step 2: Quaternization to Benzoquinonium Chloride

- Preparation: Dissolve the purified intermediate (1.0 eq) in a minimal volume of absolute ethanol in a high-pressure reaction vessel or a standard reflux setup.
- Alkylation: Add benzyl chloride (2.5 eq, slight excess to ensure complete double quaternization)[3].
- Reaction: Heat the solution to reflux for 12-18 hours.
 - Causality: The extended reflux time is necessary because the second quaternization is sterically and electronically hindered compared to the first.

- Crystallization: Upon completion, concentrate the solution slightly under reduced pressure and allow it to cool slowly to room temperature. Red crystals of **benzoquinonium** chloride will begin to precipitate[3].
- Purification: Collect the red crystals via vacuum filtration. Recrystallize from hot absolute ethanol to achieve >98% purity.
- Validation: Dry the final product in a vacuum desiccator. Verify the identity and purity by confirming the melting point is precisely between 191-195 °C[3] and by performing elemental analysis to match the target composition (C: 66.11%, H: 8.16%, Cl: 11.48%, N: 9.07%).

References

- [3] DrugFuture. **Benzoquinonium** Chloride Chemical Index. Available at:
- MedKoo Biosciences. **Benzoquinonium** chloride | CAS#311-09-1. Available at:
- [1] Probes & Drugs. **BENZOQUINONIUM** CHLORIDE (PD074713). Available at:
- [2] Researcher.life. Antagonism between a bis-quaternary oxamide.... Available at:

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Sources

- 1. BENZOQUINONIUM CHLORIDE (PD074713, WQRJZLXQCYZJEU-UHFFFAOYSA-N) [probes-drugs.org]
- 2. discovery.researcher.life [discovery.researcher.life]
- 3. Benzoquinonium Chloride [drugfuture.com]
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